

# An In-depth Technical Guide to 2-(4-Methylmorpholin-2-yl)ethanol

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## Compound of Interest

Compound Name: 2-(4-Methylmorpholin-2-yl)ethanol

CAS No.: 959238-42-7

Cat. No.: B1320842

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

The morpholine scaffold is a cornerstone in medicinal chemistry, prized for its favorable physicochemical properties, metabolic stability, and ability to improve the pharmacokinetic profile of drug candidates. This guide provides a comprehensive technical overview of a specific, yet increasingly relevant, derivative: **2-(4-Methylmorpholin-2-yl)ethanol**. As a chiral building block, this compound offers nuanced three-dimensional diversity crucial for modern drug design. This document serves as a senior application scientist's perspective on its core chemical properties, synthesis, and potential applications, aiming to equip researchers with the foundational knowledge required for its effective utilization in the laboratory.

## Section 1: Chemical Identity and Core Properties

**2-(4-Methylmorpholin-2-yl)ethanol** is a substituted morpholine derivative characterized by a methyl group on the nitrogen atom and an ethanol substituent at the 2-position of the morpholine ring. This substitution pattern introduces a chiral center at the C2 position, meaning

the compound exists as a pair of enantiomers. Commercially, it is often supplied as a racemic mixture.

## Structural and Molecular Data

The fundamental identity of **2-(4-Methylmorpholin-2-yl)ethanol** is established by the following identifiers and properties. There is some discrepancy in the reported physical state of this compound, with some suppliers listing it as a solid and others as a liquid, which may depend on the purity and specific isomeric composition of the sample.

Property	Value	Source
CAS Number	959238-42-7	
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	145.20 g/mol	[1]
Physical Form	Reported as both solid and liquid	[1]
LogP (calculated)	-0.26	[1]
SMILES	CN1CC(OCC1)CCO	
InChI Key	KMNCMJBGDUZKRM-UHFFFAOYSA-N	

## Physicochemical Characteristics (Predicted and Inferred)

Direct experimental data for many physicochemical properties of **2-(4-Methylmorpholin-2-yl)ethanol** are not readily available in the public domain. However, based on its structure and the properties of analogous compounds like 2-(morpholin-4-yl)ethanol, we can infer the following characteristics:

- **Solubility:** The presence of the hydroxyl group and the morpholine nitrogen suggests good solubility in polar protic solvents like water and ethanol.

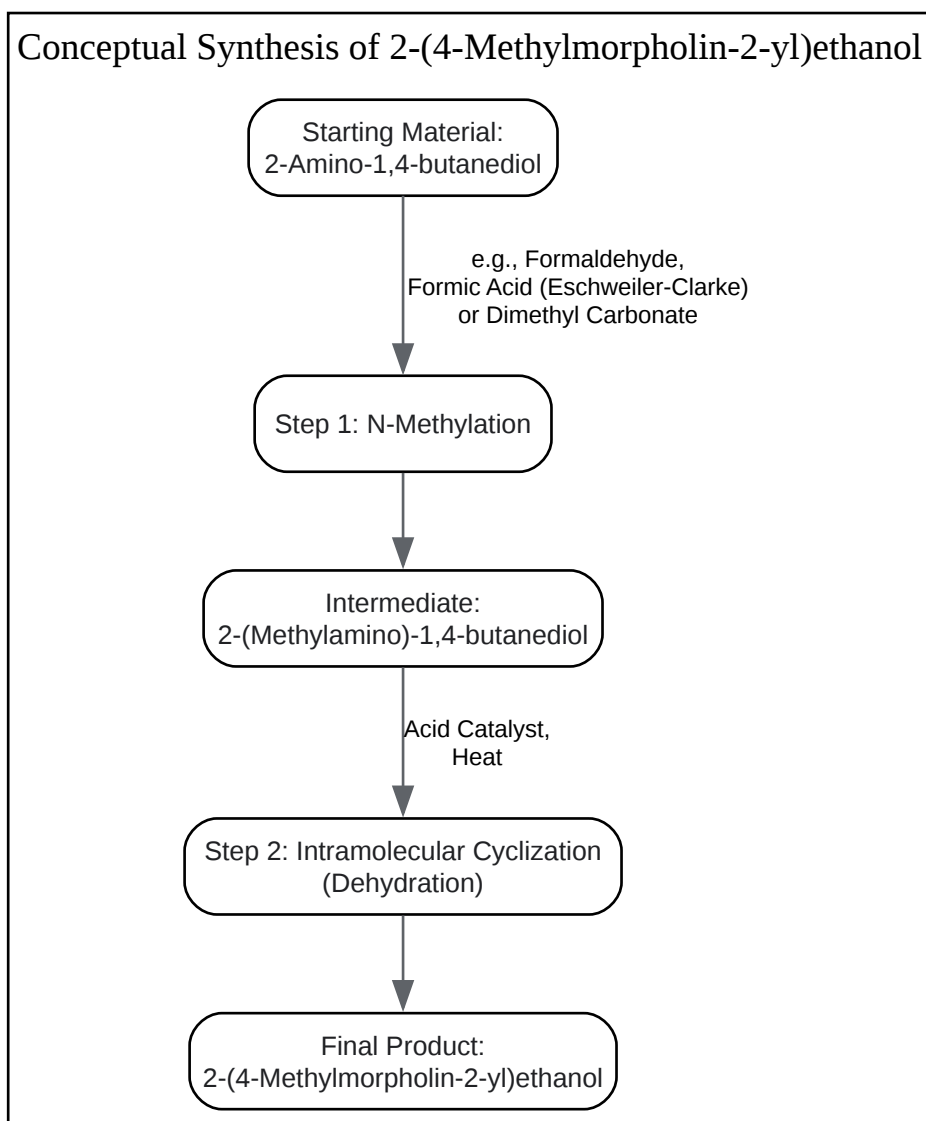
- **Boiling Point:** Expected to be elevated due to the polar functional groups capable of hydrogen bonding. For comparison, the related compound 2-(morpholin-4-yl)ethanol has a boiling point of approximately 227 °C.[2]
- **Reactivity:** The primary alcohol offers a reactive site for various chemical transformations such as oxidation, esterification, and etherification. The tertiary amine of the morpholine ring can act as a base or a nucleophile.

## Section 2: Synthesis and Chemical Reactivity

### Conceptual Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **2-(4-Methylmorpholin-2-yl)ethanol** is not widely published, a logical retrosynthetic analysis suggests its preparation from readily available starting materials. A plausible synthetic route would involve the N-methylation of a suitable 2-substituted morpholine precursor.

A general and robust method for the synthesis of substituted morpholines involves the cyclization of 1,2-amino alcohols.[3] A conceptual workflow for the synthesis of **2-(4-Methylmorpholin-2-yl)ethanol** could proceed as follows:



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A conceptual workflow for the synthesis of **2-(4-Methylmorpholin-2-yl)ethanol**.

Causality Behind Experimental Choices:

- **N-Methylation Strategy:** The Eschweiler-Clarke reaction is a classic and effective method for the methylation of primary amines. Alternatively, using a "green" methylating agent like dimethyl carbonate can reduce the formation of toxic byproducts.[4]
- **Cyclization:** The intramolecular cyclization of the resulting N-methylated amino diol to form the morpholine ring is typically acid-catalyzed, promoting the dehydration of one of the

hydroxyl groups and subsequent ring closure by the secondary amine.

## Key Reactivity Profile

The chemical reactivity of **2-(4-Methylmorpholin-2-yl)ethanol** is dictated by its primary alcohol and tertiary amine functional groups.

- Reactions at the Hydroxyl Group:
  - Oxidation: The primary alcohol can be oxidized to the corresponding aldehyde or carboxylic acid using a variety of standard oxidizing agents.
  - Esterification: Reaction with carboxylic acids or their derivatives (e.g., acyl chlorides, anhydrides) will yield the corresponding esters.
  - Etherification: The hydroxyl group can be converted to an ether through reactions such as the Williamson ether synthesis.
- Reactions involving the Tertiary Amine:
  - Basicity: The nitrogen atom possesses a lone pair of electrons, making the molecule basic. It can be protonated by acids to form quaternary ammonium salts.
  - Nucleophilicity: While sterically hindered, the nitrogen can still act as a nucleophile in certain reactions.

## Section 3: Spectroscopic Characterization (Predicted)

Although experimental spectra for **2-(4-Methylmorpholin-2-yl)ethanol** are not readily available in public databases, a prediction of the key spectroscopic features can be made based on its structure. This is invaluable for the identification and characterization of the compound in a research setting.

### Predicted <sup>1</sup>H NMR Spectrum

The proton NMR spectrum is expected to be complex due to the number of methylene groups and the chiral center. Key expected signals include:

- A singlet corresponding to the N-methyl group (CH<sub>3</sub>-N).
- A multiplet for the proton on the chiral carbon (C2-H).
- Several overlapping multiplets for the protons of the morpholine ring and the ethanol side chain.
- A broad singlet for the hydroxyl proton (-OH), which is exchangeable with D<sub>2</sub>O.

## Predicted <sup>13</sup>C NMR Spectrum

The carbon NMR spectrum would provide further structural confirmation with distinct signals for each of the seven carbon atoms:

- A signal for the N-methyl carbon.
- A signal for the chiral carbon (C2).
- Signals for the other four carbons of the morpholine ring.
- A signal for the methylene carbon of the ethanol side chain.

## Predicted Infrared (IR) Spectrum

The IR spectrum would be characterized by absorptions corresponding to the key functional groups:

- A broad, strong absorption band in the region of 3200-3600 cm<sup>-1</sup>, characteristic of the O-H stretching vibration of the alcohol, broadened by hydrogen bonding.<sup>[5][6]</sup>
- C-H stretching vibrations from the alkyl groups, typically appearing in the 2850-3000 cm<sup>-1</sup> region.
- A C-O stretching vibration for the primary alcohol, expected around 1050 cm<sup>-1</sup>.
- C-N stretching vibrations from the tertiary amine, typically found in the 1000-1250 cm<sup>-1</sup> region.

## Predicted Mass Spectrum

In a mass spectrum, the molecular ion peak  $[M]^+$  would be expected at  $m/z = 145$ . Common fragmentation patterns would likely involve the loss of the ethanol side chain or fragmentation of the morpholine ring.

## Section 4: Applications and Research Potential

While specific, documented applications for **2-(4-Methylmorpholin-2-yl)ethanol** are sparse, its structural motifs suggest significant potential in several areas of chemical and pharmaceutical research.

### As a Chiral Building Block in Drug Discovery

The presence of a chiral center and multiple points for chemical modification make this compound an attractive scaffold for the synthesis of more complex molecules. The morpholine ring is a known "privileged structure" in medicinal chemistry, and the introduction of a chiral ethanol side chain provides a vector for exploring structure-activity relationships (SAR) in three dimensions. Morpholine derivatives have been investigated for a wide range of biological activities, including as inhibitors of various kinases and as agents targeting the central nervous system.[7]

### In Asymmetric Synthesis

Chiral amino alcohols are valuable ligands and auxiliaries in asymmetric catalysis. The enantiomerically pure forms of **2-(4-Methylmorpholin-2-yl)ethanol** could potentially be used to induce stereoselectivity in a variety of chemical transformations.

### As a Precursor for Novel Materials

The reactivity of the hydroxyl group allows for the incorporation of this molecule into polymeric structures or as a component in the synthesis of functional materials, such as surfactants or corrosion inhibitors, where the morpholine headgroup can impart specific properties.

## Section 5: Safety and Handling

A specific Safety Data Sheet (SDS) for **2-(4-Methylmorpholin-2-yl)ethanol** is not widely available. However, based on the known hazards of similar morpholine derivatives, appropriate

safety precautions should be taken.

- **Eye Protection:** Wear safety glasses or goggles. Based on related compounds, it may cause serious eye irritation or damage.
- **Skin Protection:** Wear suitable protective gloves.
- **Handling:** Handle in a well-ventilated area or in a fume hood to avoid inhalation of any vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

## Conclusion

**2-(4-Methylmorpholin-2-yl)ethanol** represents a versatile and potentially valuable building block for researchers in organic synthesis and drug discovery. Its combination of a privileged morpholine scaffold, a chiral center, and a reactive hydroxyl group offers numerous opportunities for the creation of novel and complex molecules. While publicly available experimental data is currently limited, this guide provides a solid, technically grounded framework for understanding its fundamental properties and for planning its use in a research context. Further experimental characterization of this compound is warranted and will undoubtedly expand its utility in the scientific community.

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